

Application Notes and Protocols: Dibenzyl Oxalate as a Versatile Intermediate in Pharmaceutical Synthesis

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Compound of Interest

Compound Name: *Dibenzyl oxalate*

Cat. No.: *B1582983*

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Introduction

Dibenzyl oxalate (CAS 7579-36-4) is a high-purity organic compound that serves as a crucial intermediate in the synthesis of a variety of active pharmaceutical ingredients (APIs).^{[1][2][3][4]} Its stable, crystalline nature and high purity, often exceeding 99%, make it an ideal starting material for constructing complex molecular architectures.^{[1][3][4]} The two benzyl ester functionalities provide reactive sites for the synthesis of diverse heterocyclic compounds, which are foundational scaffolds in many therapeutic agents. This document provides detailed application notes and a representative protocol for the use of **dibenzyl oxalate** in the synthesis of 2,5-disubstituted-1,3,4-oxadiazoles, a class of compounds with significant pharmacological interest.

Physicochemical Properties of Dibenzyl Oxalate

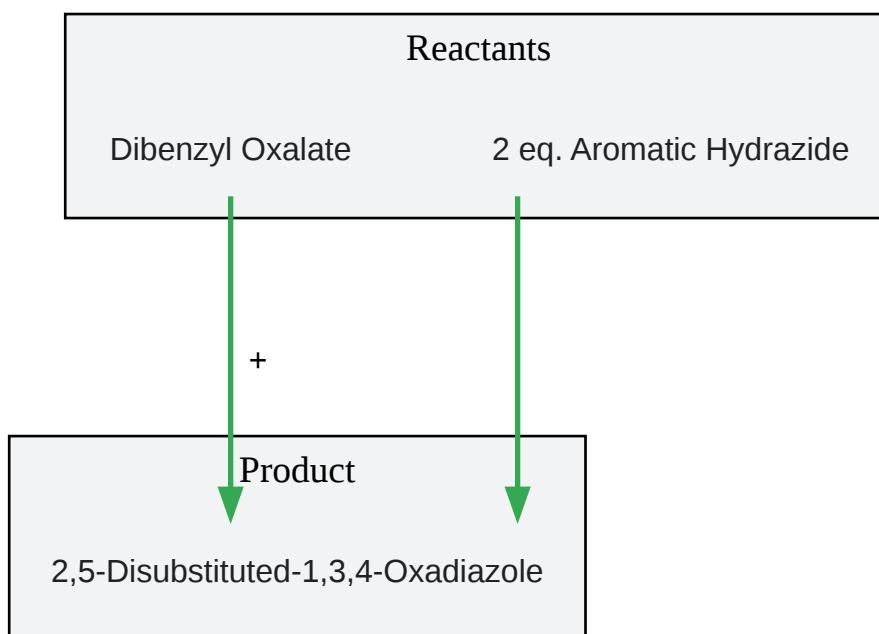
A clear understanding of the physical and chemical properties of **dibenzyl oxalate** is essential for its effective use in synthesis.

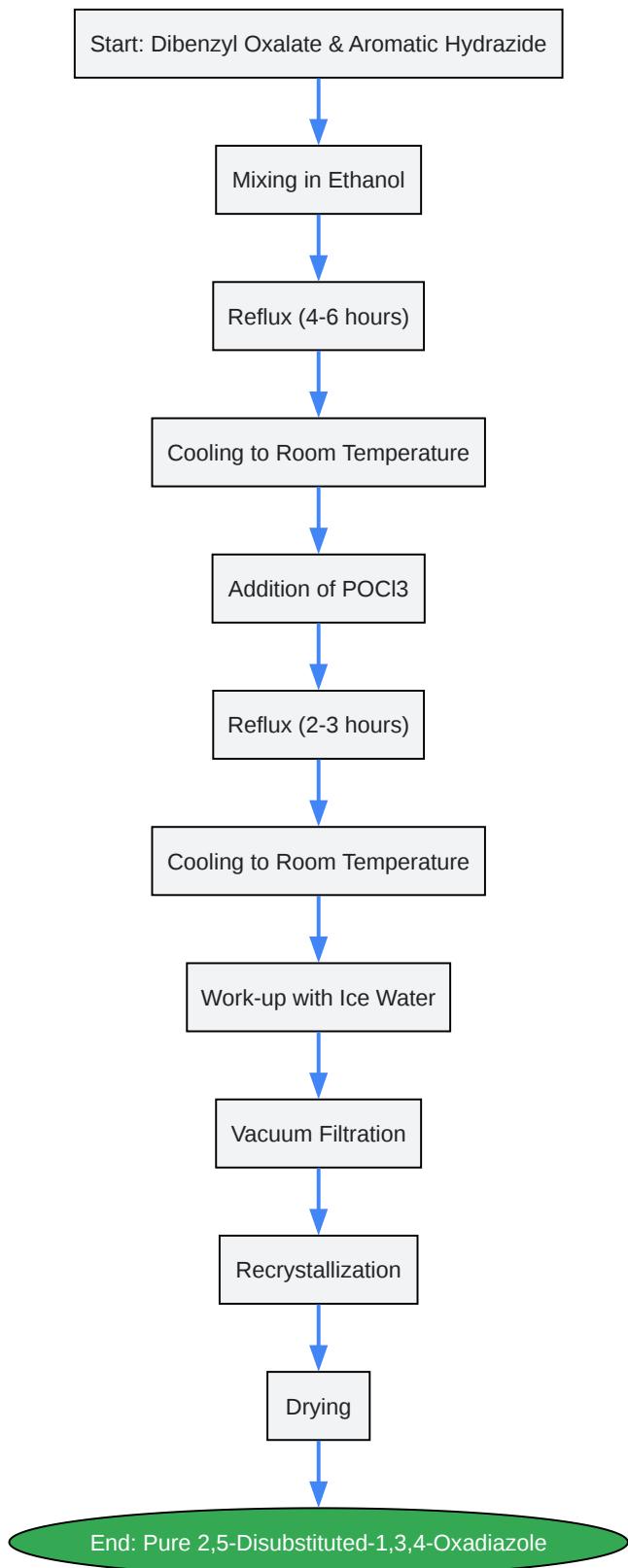
Property	Value	Reference
Molecular Formula	C ₁₆ H ₁₄ O ₄	[1]
Molecular Weight	270.28 g/mol	[1]
Appearance	White, flaked crystalline solid	[1]
Melting Point	80-82 °C	
Boiling Point	235 °C at 14 mmHg	
CAS Number	7579-36-4	[1] [3] [4]
Purity	≥ 98%	

Application in the Synthesis of 1,3,4-Oxadiazoles

The 1,3,4-oxadiazole ring is a privileged scaffold in medicinal chemistry, appearing in numerous drugs with a wide range of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties.[\[2\]](#) A common and efficient method for the synthesis of symmetrically substituted 1,3,4-oxadiazoles involves the reaction of a dicarboxylic acid ester, such as **dibenzyl oxalate**, with two equivalents of a hydrazide, followed by cyclodehydration.

The overall reaction scheme is as follows:



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